

In-Depth Technical Guide to the Synthesis and Purification of Dalosirvat (SM-04554)

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Compound of Interest

Compound Name: *Dalosirvat*

Cat. No.: *B610879*

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Introduction

Dalosirvat (SM-04554) is a small molecule activator of the Wnt/ β -catenin signaling pathway that has been investigated for its potential as a topical treatment for androgenetic alopecia (male pattern baldness).^{[1][2]} Developed by Biosplice Therapeutics (formerly Samumed), this compound, with the IUPAC name 1-(2,3-dihydro-1,4-benzodioxin-6-yl)-4-phenylbutane-1,4-dione, has been the subject of clinical trials.^{[1][3]} Although its development for hair loss was reportedly discontinued, the synthesis and study of **Dalosirvat** and similar Wnt pathway modulators remain of significant interest in medicinal chemistry and regenerative medicine.^[1]

This technical guide provides a detailed overview of the synthesis and purification methods for **Dalosirvat**, based on publicly available information, primarily from patent literature. It also outlines the compound's mechanism of action within the Wnt signaling pathway.

Synthesis of Dalosirvat (SM-04554)

The synthesis of **Dalosirvat** can be achieved through a multi-step process culminating in a Stetter-type reaction. The key steps involve the preparation of a precursor molecule followed by the formation of the diketone structure.

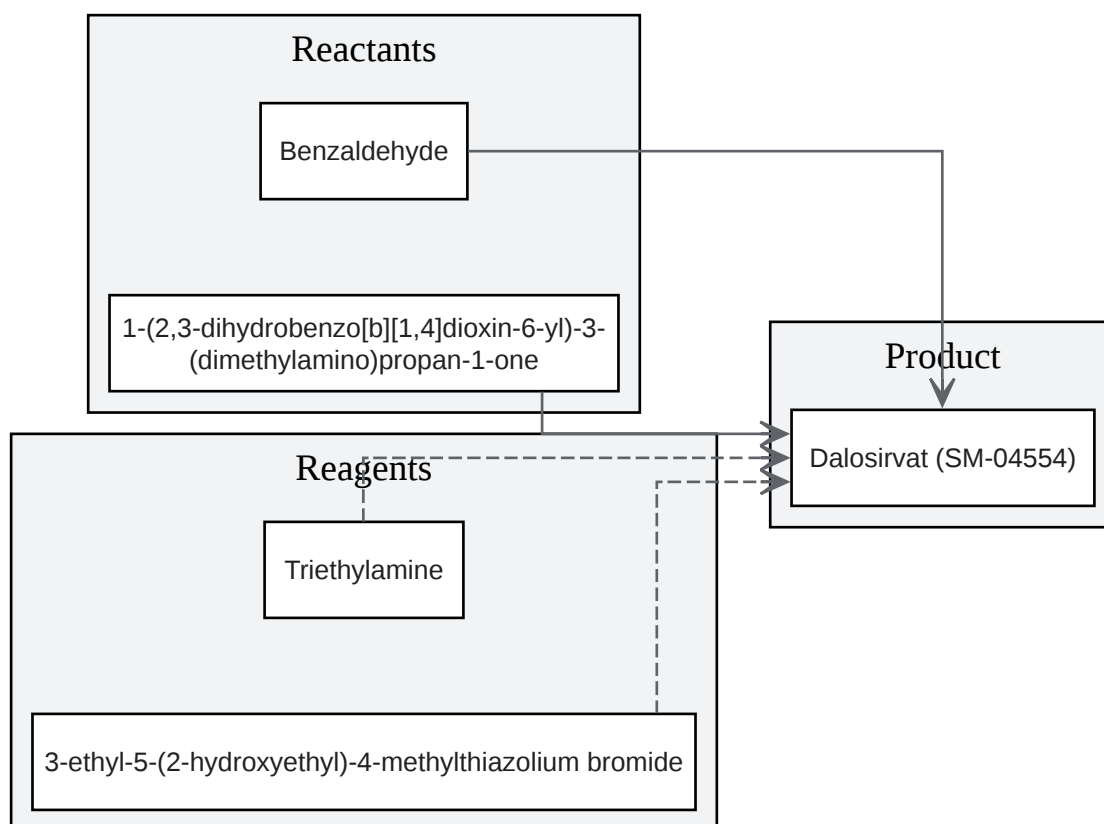
Synthesis of Precursor: 1-(2,3-dihydrobenzo[b]dioxin-6-yl)-3-(dimethylamino)propan-1-one

While the full experimental details for the synthesis of this precursor are not explicitly detailed in the primary patent, a plausible route can be inferred from standard organic chemistry principles, likely starting from 2,3-dihydrobenzo[b]dioxine.

Final Synthesis Step: Formation of Dalosirvat

The final step in the synthesis of **Dalosirvat** involves the reaction of 1-(2,3-dihydrobenzo[b]dioxin-6-yl)-3-(dimethylamino)propan-1-one with benzaldehyde. This reaction is catalyzed by a thiazolium salt in the presence of a base.

Reaction Scheme:



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Final step in the synthesis of **Dalosirvat**.

Experimental Protocol

The following protocol is based on the information provided in the patent literature.

Materials:

- 1-(2,3-dihydrobenzo[b]dioxin-6-yl)-3-(dimethylamino)propan-1-one
- Benzaldehyde
- 3-ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide
- Triethylamine
- Dry 1,4-dioxane
- Dichloromethane (CH₂Cl₂)
- Water
- Magnesium sulfate (MgSO₄)
- Ethyl acetate
- Hexane

Procedure:

- A solution of 1-(2,3-dihydrobenzo[b]dioxin-6-yl)-3-(dimethylamino)propan-1-one (5.4 mmol) and 3-ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide (0.43 mmol) in dry dioxane is heated to 95°C under a nitrogen atmosphere.
- A solution of triethylamine (3.61 mmol) and benzaldehyde (4.3 mmol) in dry dioxane (10 mL) is added to the heated reaction mixture.
- The reaction is heated overnight at 95°C.
- After cooling, the excess solvent is removed under vacuum.

- The resulting residue is partitioned between dichloromethane and water.
- The organic layer is separated, dried over magnesium sulfate, filtered, and concentrated.

Quantitative Data

Parameter	Value	Reference
Yield	12%	
Molecular Formula	C18H16O4	
Molecular Weight	296.32 g/mol	
Appearance	White solid	

Purification of Dalosirvat

The crude product from the synthesis is purified by flash chromatography.

Experimental Protocol

Materials:

- Crude **Dalosirvat**
- Silica gel
- Ethyl acetate
- Hexane

Procedure:

- The crude residue is purified by flash chromatography on a silica gel column.
- The column is eluted with a gradient of ethyl acetate in hexane to yield the pure product.

Characterization Data

The identity and purity of the synthesized **Dalosirvat** can be confirmed by various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (400 MHz, DMSO- d_6): δ 8.00-8.02 (m, 2H), 7.64 (m, 1H), 7.55 (m, 3H), 7.48 (m, 1H), 6.98 (m, 1H), 4.34 (m, 2H), 4.29 (m, 2H), 3.33-3.37 (m, 4H).

Mass Spectrometry (MS)

- ESI-MS: m/z 297 ($M+H$) $^+$.

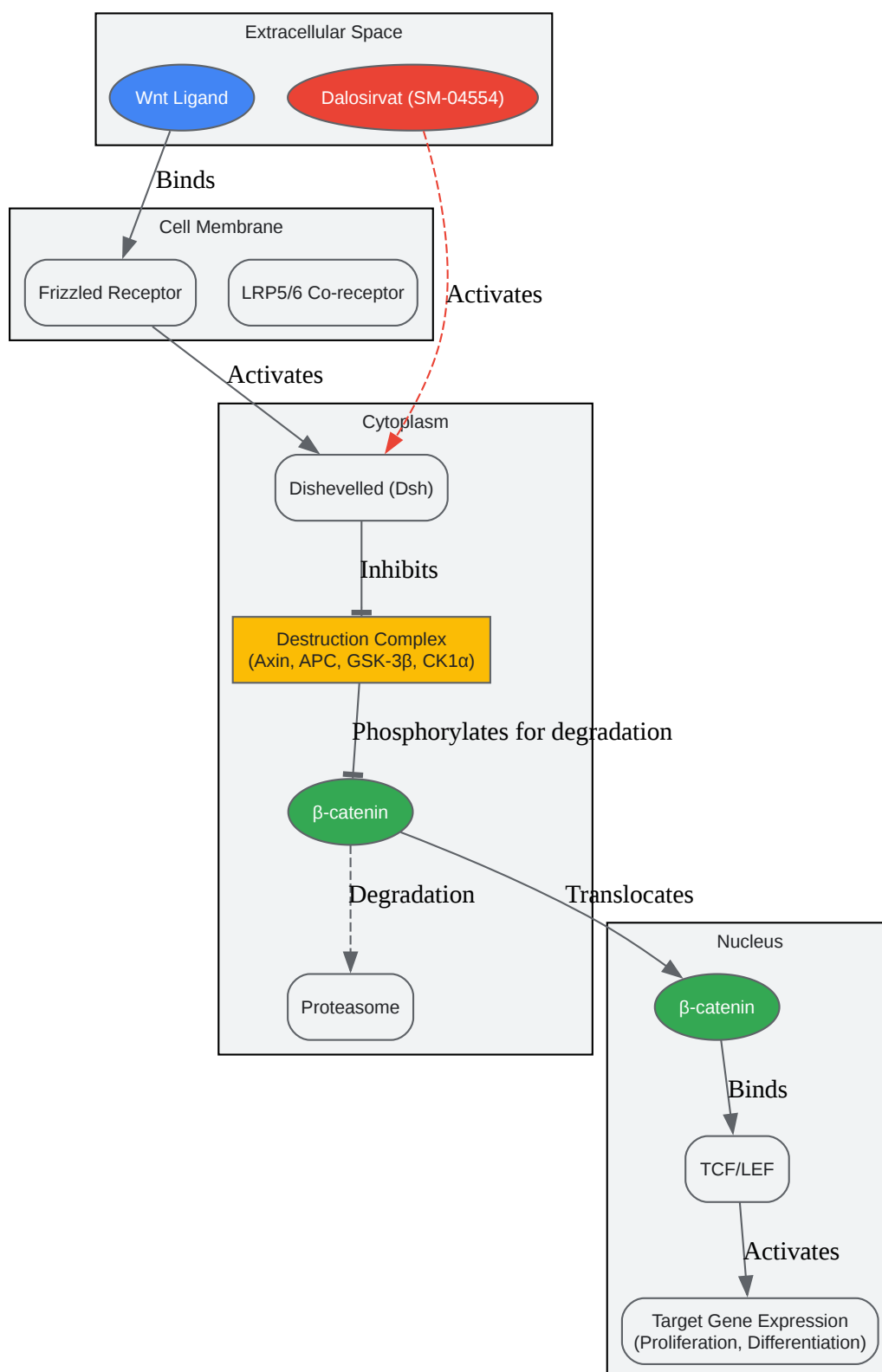
Mechanism of Action: Wnt/ β -catenin Signaling Pathway

Dalosirvat is an activator of the Wnt/ β -catenin signaling pathway. This pathway plays a crucial role in embryonic development, tissue regeneration, and stem cell proliferation.

In the context of hair follicles, the Wnt/ β -catenin pathway is involved in initiating and maintaining the anagen (growth) phase of the hair cycle. Activation of this pathway can lead to the proliferation of dermal progenitor cells and the formation of new hair follicles.

The canonical Wnt/ β -catenin signaling pathway is activated when a Wnt ligand binds to its receptor complex on the cell surface. This triggers a cascade of events that leads to the stabilization and nuclear translocation of β -catenin. In the nucleus, β -catenin acts as a co-activator for transcription factors of the TCF/LEF family, leading to the expression of target genes that promote cell proliferation and differentiation.

Dalosirvat is thought to exert its effects by modulating this pathway, leading to increased β -catenin activity and the subsequent stimulation of hair follicle growth.



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Wnt/β-catenin signaling pathway and the role of **Dalosirvat**.

Conclusion

This technical guide provides a comprehensive overview of the synthesis, purification, and mechanism of action of **Dalosirvat** (SM-04554). The provided experimental protocols and characterization data serve as a valuable resource for researchers in the fields of medicinal chemistry, drug development, and hair loss research. While the clinical development of **Dalosirvat** for androgenetic alopecia has been halted, the study of Wnt pathway modulators remains a promising avenue for future therapeutic interventions.

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